

# Spectrophotometric Determination of Acid Orange 67 Concentration: Application Notes and Protocols

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## Compound of Interest

Compound Name: Acid Orange 67

Cat. No.: B085418

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## Introduction

**Acid Orange 67** is a water-soluble azo dye used in various industrial applications, including textiles and paper.<sup>[1][2]</sup> Accurate quantification of its concentration in solutions is essential for quality control, environmental monitoring, and various research applications. This document provides a detailed protocol for the determination of **Acid Orange 67** concentration using UV-Vis spectrophotometry, a simple, rapid, and widely accessible analytical technique. The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.<sup>[3][4]</sup>

## Chemical and Physical Properties of Acid Orange 67

Property	Value
C.I. Name	Acid Orange 67
CAS Number	12220-06-3
Molecular Formula	C <sub>26</sub> H <sub>21</sub> N <sub>4</sub> NaO <sub>8</sub> S <sub>2</sub>
Molecular Weight	604.59 g/mol <a href="#">[5]</a>
Appearance	Orange powder <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Soluble in water <a href="#">[5]</a> <a href="#">[6]</a>

## Principle of the Method

The concentration of **Acid Orange 67** in an aqueous solution can be determined by measuring its absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) and relating it to a standard calibration curve. The  $\lambda_{\text{max}}$  for orange azo dyes is typically in the visible range of the electromagnetic spectrum. For compounds structurally similar to **Acid Orange 67**, such as Acid Orange 7, the  $\lambda_{\text{max}}$  is observed around 484-486 nm. This protocol will first establish the experimental  $\lambda_{\text{max}}$  for **Acid Orange 67**, followed by the generation of a calibration curve to quantify unknown samples.

## Experimental Protocols

### Materials and Equipment

- **Acid Orange 67** (analytical standard)
- Deionized or distilled water (solvent)
- UV-Vis spectrophotometer (double or single beam)
- Quartz or glass cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)

- Pipettes (various sizes)

## Preparation of Standard Solutions

### 3.2.1. Preparation of a 100 mg/L (ppm) Stock Solution

- Accurately weigh 10.0 mg of **Acid Orange 67** powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water to the flask and swirl to dissolve the powder completely. Gentle warming or sonication can be used to aid dissolution if necessary.
- Once the solid is fully dissolved and the solution has returned to room temperature, dilute to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

### 3.2.2. Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the 100 mg/L stock solution. The following table provides an example dilution series.

Standard No.	Volume of 100 mg/L Stock (mL)	Final Volume (mL)	Final Concentration (mg/L)
1	1.0	50	2.0
2	2.0	50	4.0
3	3.0	50	6.0
4	4.0	50	8.0
5	5.0	50	10.0

## Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )

- Turn on the spectrophotometer and allow it to warm up according to the manufacturer's instructions.
- Use one of the prepared working standard solutions (e.g., 6.0 mg/L).
- Fill a cuvette with deionized water to serve as the blank.
- Place the blank cuvette in the spectrophotometer and perform a baseline correction over the wavelength range of 400 nm to 600 nm.
- Rinse the sample cuvette with the 6.0 mg/L standard solution, then fill it.
- Place the sample cuvette in the spectrophotometer and scan the absorbance from 400 nm to 600 nm.
- The wavelength at which the highest absorbance is recorded is the  $\lambda_{\text{max}}$ . This wavelength should be used for all subsequent measurements.

## Construction of the Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
- Use deionized water to zero the absorbance (autozero).
- Measure the absorbance of each of the prepared working standard solutions, starting from the lowest concentration.
- Rinse the cuvette with the next standard solution before each measurement.
- Record the absorbance for each concentration.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). The  $R^2$  value should be  $\geq 0.995$  for a good linear fit.

## Measurement of Unknown Sample Concentration

- Prepare the unknown sample by dissolving it in deionized water. Dilute the sample if necessary to ensure the absorbance falls within the range of the calibration curve.
- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$  and zero it with deionized water.
- Measure the absorbance of the unknown sample solution.
- Use the equation of the calibration curve ( $y = mx + c$ ) to calculate the concentration of **Acid Orange 67** in the unknown sample. Substitute the measured absorbance ( $y$ ) and solve for the concentration ( $x$ ).
  - $\text{Concentration (mg/L)} = (\text{Absorbance} - \text{y-intercept}) / \text{slope}$
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration in the original sample.

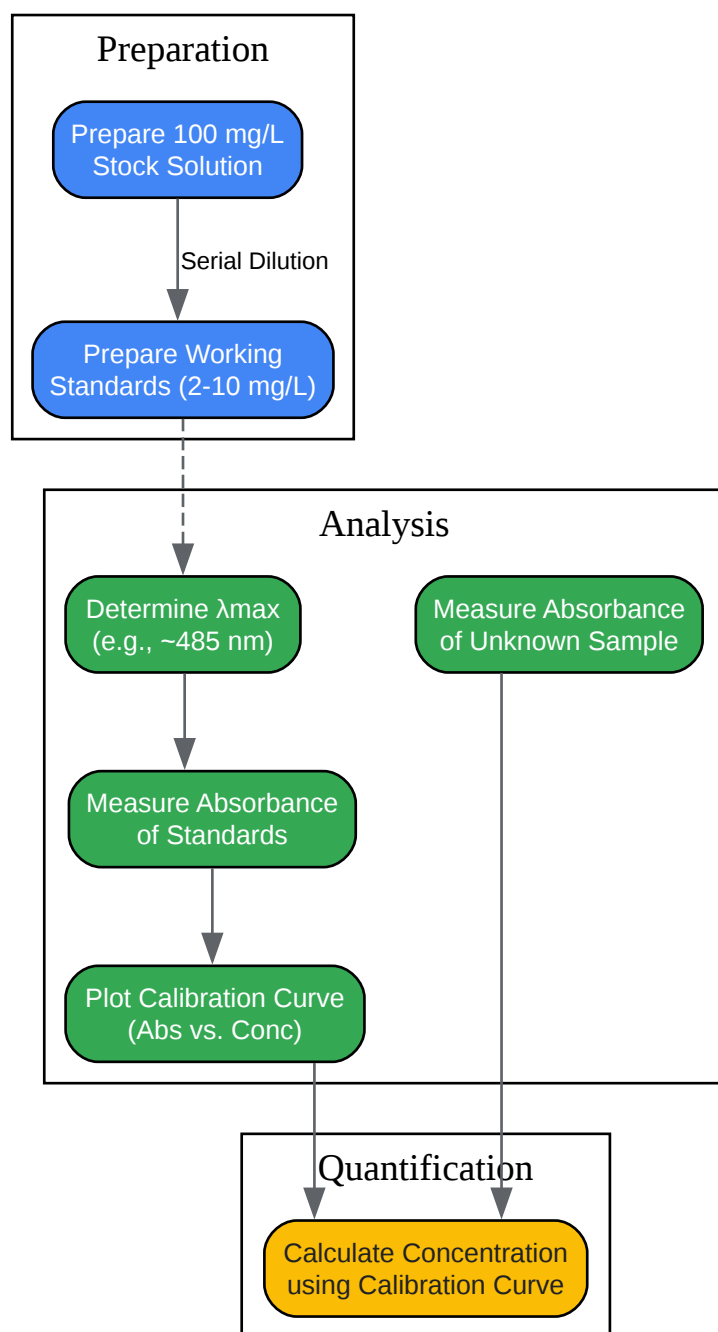
## Data Presentation

### Hypothetical Calibration Data

Concentration (mg/L)	Absorbance at $\lambda_{\text{max}}$
2.0	0.152
4.0	0.305
6.0	0.458
8.0	0.610
10.0	0.763

Calibration Curve Equation:  $y = 0.0761x + 0.0002$  Coefficient of Determination ( $R^2$ ): 0.9999

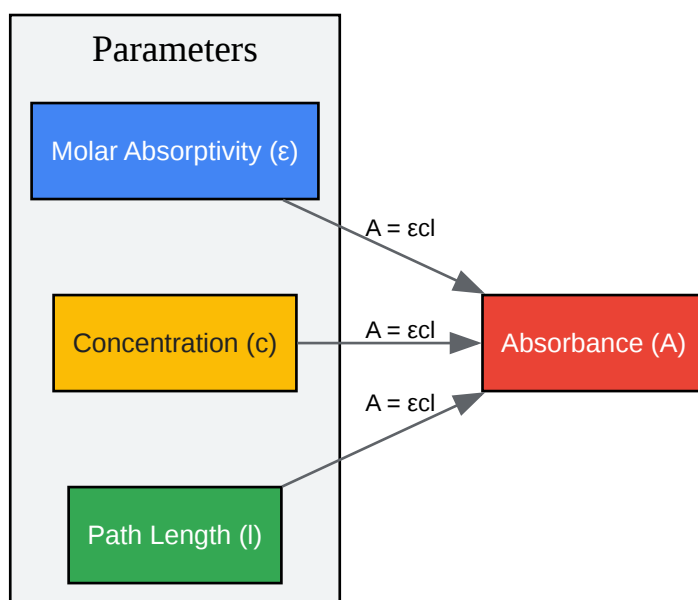
## Visualization of Experimental Workflow



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Caption: Workflow for Spectrophotometric Determination of **Acid Orange 67**.

## Logical Relationship of Beer-Lambert Law



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Caption: Relationship of variables in the Beer-Lambert Law.

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